

# An In-depth Technical Guide to 6-Methoxyhexanoic Acid: Synthesis, Isolation, and Characterization

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## Compound of Interest

Compound Name: 6-Methoxyhexanoic acid

Cat. No.: B1339169

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## Abstract

**6-Methoxyhexanoic acid** is a saturated six-carbon fatty acid with a methoxy group at the terminal (omega) position. While not extensively documented in scientific literature regarding a specific landmark "discovery" or natural isolation, its chemical structure suggests it is a synthetic compound of interest in medicinal chemistry and materials science, potentially as a linker or a modified fatty acid analog. This technical guide outlines a proposed synthetic pathway for **6-methoxyhexanoic acid**, including detailed experimental protocols, characterization data, and a discussion of the potential biological significance of related compounds. All quantitative data is presented in structured tables, and key experimental workflows are visualized using diagrams.

## Physicochemical Properties

**6-Methoxyhexanoic acid** is a solid at room temperature with the following properties:

Property	Value	Reference
CAS Number	41639-61-6	
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>3</sub>	
Molecular Weight	146.18 g/mol	
Form	Solid	
InChI Key	WUZBGMQIKXKYM UHFFFAOYSA-N	
SMILES	O=C(CCCCCOC)O	

## Proposed Synthesis and Isolation of 6-Methoxyhexanoic Acid

The synthesis of **6-methoxyhexanoic acid** can be achieved through a three-step process starting from the commercially available 6-hydroxyhexanoic acid. The proposed synthetic pathway involves the protection of the carboxylic acid group via esterification, methylation of the hydroxyl group through a Williamson ether synthesis, and subsequent deprotection (hydrolysis) to yield the final product.

### Synthetic Workflow Diagram



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Caption: Proposed three-step synthesis of **6-Methoxyhexanoic acid**.

## Detailed Experimental Protocols

### Step 1: Synthesis of Methyl 6-Hydroxyhexanoate (Esterification)

This procedure is based on standard acid-catalyzed esterification of fatty acids.

- Materials:
  - 6-Hydroxyhexanoic acid
  - Methanol (anhydrous)
  - Sulfuric acid (concentrated)
  - Sodium bicarbonate (saturated aqueous solution)
  - Brine (saturated aqueous NaCl solution)
  - Anhydrous magnesium sulfate
  - Diethyl ether
- Protocol:
  - To a solution of 6-hydroxyhexanoic acid (1.0 eq) in anhydrous methanol (approx. 0.2 M), add a catalytic amount of concentrated sulfuric acid (e.g., 2-3 drops per 10 mL of methanol).
  - Reflux the reaction mixture for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
  - After cooling to room temperature, remove the methanol under reduced pressure.
  - Dissolve the residue in diethyl ether and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
  - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield crude methyl 6-hydroxyhexanoate.

- Purify the crude product by vacuum distillation or column chromatography.

## Step 2: Synthesis of Methyl 6-Methoxyhexanoate (Williamson Ether Synthesis)

This protocol is a standard Williamson ether synthesis for the methylation of a primary alcohol.

- Materials:

- Methyl 6-hydroxyhexanoate
- Sodium hydride (60% dispersion in mineral oil)
- Methyl iodide
- Anhydrous tetrahydrofuran (THF)
- Ammonium chloride (saturated aqueous solution)
- Diethyl ether

- Protocol:

- To a stirred suspension of sodium hydride (1.2 eq) in anhydrous THF under an inert atmosphere (e.g., nitrogen or argon), add a solution of methyl 6-hydroxyhexanoate (1.0 eq) in anhydrous THF dropwise at 0 °C.
- Allow the mixture to warm to room temperature and stir for 30 minutes.
- Cool the reaction mixture back to 0 °C and add methyl iodide (1.5 eq) dropwise.
- Allow the reaction to warm to room temperature and stir for 12-16 hours, monitoring by TLC.
- Carefully quench the reaction by the slow addition of saturated ammonium chloride solution.
- Extract the aqueous layer with diethyl ether.

- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude methyl 6-methoxyhexanoate by column chromatography.

### Step 3: Synthesis of **6-Methoxyhexanoic Acid** (Hydrolysis)

This is a standard ester hydrolysis procedure.

- Materials:
  - Methyl 6-methoxyhexanoate
  - Sodium hydroxide (aqueous solution, e.g., 2 M)
  - Hydrochloric acid (aqueous solution, e.g., 1 M)
  - Ethyl acetate
- Protocol:
  - Dissolve methyl 6-methoxyhexanoate (1.0 eq) in an aqueous solution of sodium hydroxide (2.0 eq).
  - Stir the mixture at room temperature or gently heat to 40-50 °C for 2-4 hours until the reaction is complete (monitored by TLC).
  - Cool the reaction mixture in an ice bath and acidify to pH ~2 with 1 M hydrochloric acid.
  - Extract the product with ethyl acetate.
  - Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield **6-methoxyhexanoic acid**.
  - If necessary, the product can be further purified by recrystallization or column chromatography.

## Characterization of 6-Methoxyhexanoic Acid and Intermediates

While specific experimental data for **6-methoxyhexanoic acid** is not readily available in the literature, the following table outlines the expected analytical data based on the characterization of structurally similar compounds.

Compound	Molecular Formula	Molecular Weight (g/mol)	Expected <sup>1</sup> H NMR Signals (CDCl <sub>3</sub> , δ ppm)	Expected <sup>13</sup> C NMR Signals (CDCl <sub>3</sub> , δ ppm)	Expected Mass Spec (m/z)
Methyl 6-Hydroxyhexanoate	C <sub>7</sub> H <sub>14</sub> O <sub>3</sub>	146.18	~3.67 (s, 3H, -OCH <sub>3</sub> ), ~3.64 (t, 2H, -CH <sub>2</sub> OH), ~2.32 (t, 2H, -CH <sub>2</sub> COO-), ~1.70-1.30 (m, 6H, other -CH <sub>2</sub> -)	~174 (-COO-), ~72 (-CH <sub>2</sub> O-), ~51 (-OCH <sub>3</sub> ), ~34, ~32, ~25, ~24 (alkyl chain)	[M+H] <sup>+</sup> : 147
Methyl 6-Methoxyhexanoate	C <sub>8</sub> H <sub>16</sub> O <sub>3</sub>	160.21	~3.67 (s, 3H, -COOCH <sub>3</sub> ), ~3.38 (t, 2H, -CH <sub>2</sub> OCH <sub>3</sub> ), ~3.31 (s, 3H, -OCH <sub>3</sub> ), ~2.32 (t, 2H, -CH <sub>2</sub> COO-), ~1.65-1.35 (m, 6H, other -CH <sub>2</sub> -)	~174 (-COO-), ~73 (-CH <sub>2</sub> O-), ~59 (-OCH <sub>3</sub> ), ~51 (-COOCH <sub>3</sub> ), ~34, ~29, ~26, ~25 (alkyl chain)	[M+H] <sup>+</sup> : 161

6-Methoxyhexanoic Acid	<chem>C7H14O3</chem>	146.18	~3.38 (t, 2H, -CH <sub>2</sub> OCH <sub>3</sub> ),	~3.31 (s, 3H, -OCH <sub>3</sub> ),	~180 (-COOH), ~73	
			~2.35 (t, 2H, -CH <sub>2</sub> COOH),	~59 (-OCH <sub>3</sub> ),	[M-H] <sup>-</sup> : 145	
			~1.65-1.35 (m, 6H, other -CH <sub>2</sub> -), ~11-12 (br s, 1H, -COOH)	~34, ~29, ~26, ~24 (alkyl chain)		

## Biological Activity and Signaling Pathways

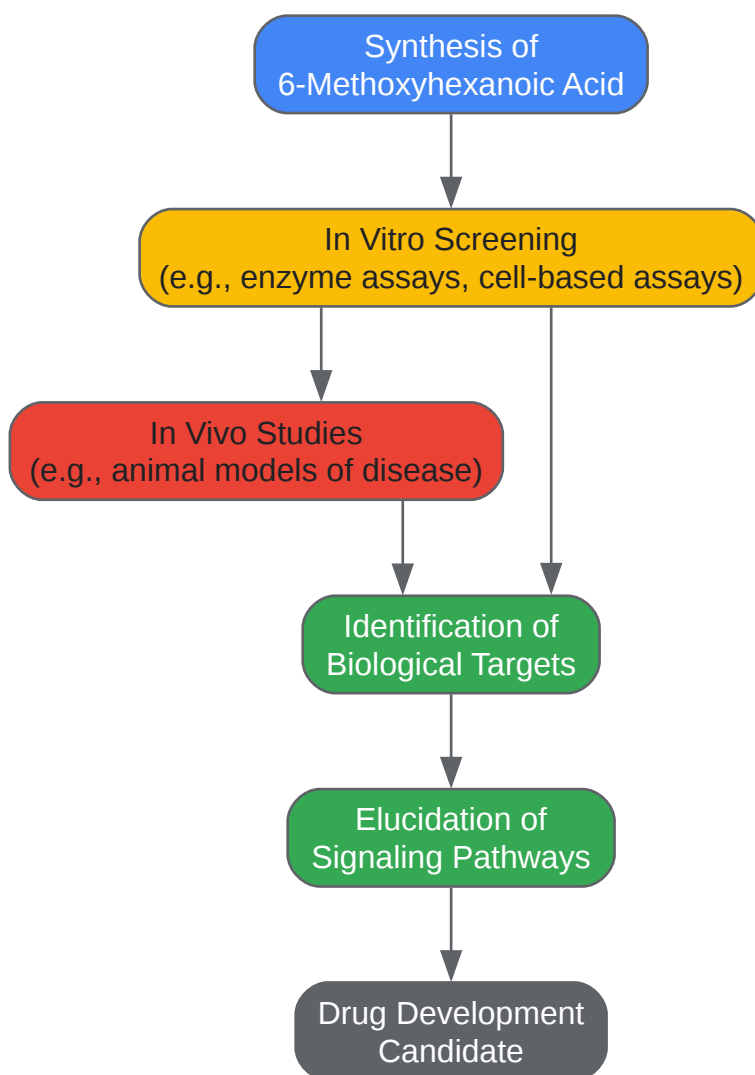
There is currently no specific information in the scientific literature regarding the biological activity or associated signaling pathways of **6-methoxyhexanoic acid**. However, the biological roles of structurally related hexanoic acid derivatives have been studied.

- Hexanoic Acid: This short-chain fatty acid can act as a priming agent in plants, inducing resistance against pathogens by activating the mevalonic and linolenic acid pathways.[\[1\]](#)[\[2\]](#)
- 6-Hydroxyhexanoic Acid: This compound has been investigated for its potential to protect against obesity and insulin resistance.[\[3\]](#)
- 6-Aminohexanoic Acid: Used as a linker in drug design and to enhance the selectivity of antimicrobial peptides.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- 6-Oxohexanoic Acid: Employed as a non-cleavable linker in the development of antibody-drug conjugates for cancer therapy.[\[7\]](#)

The introduction of a methoxy group at the omega position of hexanoic acid could influence its pharmacokinetic and pharmacodynamic properties, such as its lipophilicity, metabolic stability, and interactions with biological targets. Further research is required to elucidate any potential biological activity of **6-methoxyhexanoic acid**.

## Logical Relationship Diagram for Potential Research





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Caption: A logical workflow for investigating the biological activity of **6-Methoxyhexanoic acid**.

## Conclusion

This technical guide provides a comprehensive overview of **6-methoxyhexanoic acid**, with a focus on its synthesis and characterization. While there is a lack of specific literature on this compound, a robust synthetic pathway can be proposed based on well-established organic chemistry principles. The detailed protocols and expected analytical data provided herein should serve as a valuable resource for researchers interested in synthesizing and studying this molecule. Future investigations into the biological activities of **6-methoxyhexanoic acid** are warranted to explore its potential applications in drug discovery and development.

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